

Application Note and Protocol: Determination of GSK-1070916 IC50 using a Kinase Assay

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Compound of Interest

Compound Name: GSK-1070916

Cat. No.: B612190

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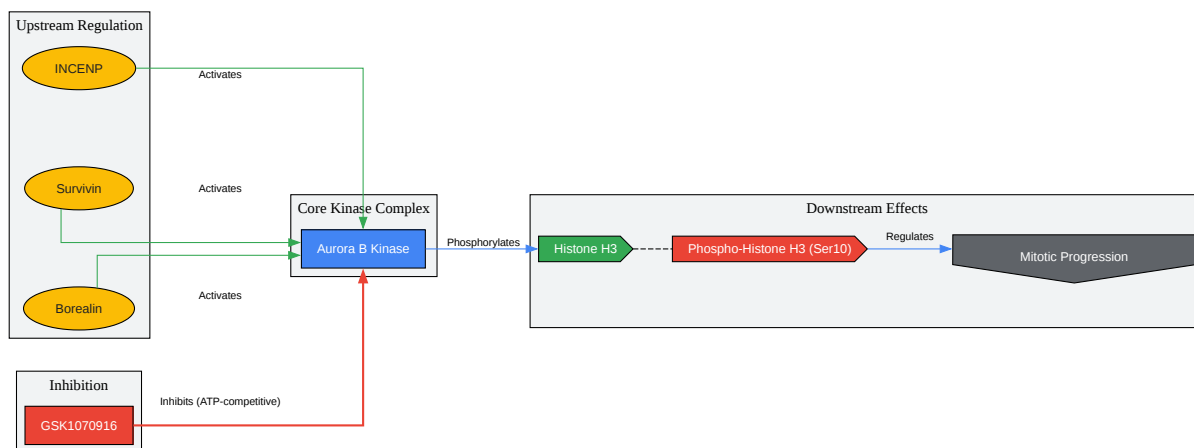
For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK-1070916 is a potent and selective, ATP-competitive inhibitor of Aurora B and Aurora C kinases.[1][2][3] These kinases play crucial roles in the regulation of mitosis, and their overexpression is frequently observed in various human cancers.[1][4] Accurate determination of the half-maximal inhibitory concentration (IC50) of **GSK-1070916** is essential for its characterization and preclinical development. This document provides a detailed protocol for measuring the IC50 of **GSK-1070916** against Aurora B and Aurora C kinases using a luminescence-based kinase assay.

Signaling Pathway

The Aurora kinase family, particularly Aurora B, is a key component of the chromosomal passenger complex (CPC), which is essential for proper chromosome segregation and cytokinesis. Aurora B phosphorylates various substrates, including histone H3 at serine 10 (H3S10ph), a hallmark of its activity.[1] **GSK-1070916** inhibits this process by competing with ATP for the kinase's active site.[3]



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Figure 1: Simplified signaling pathway of Aurora B kinase and its inhibition by **GSK-1070916**.

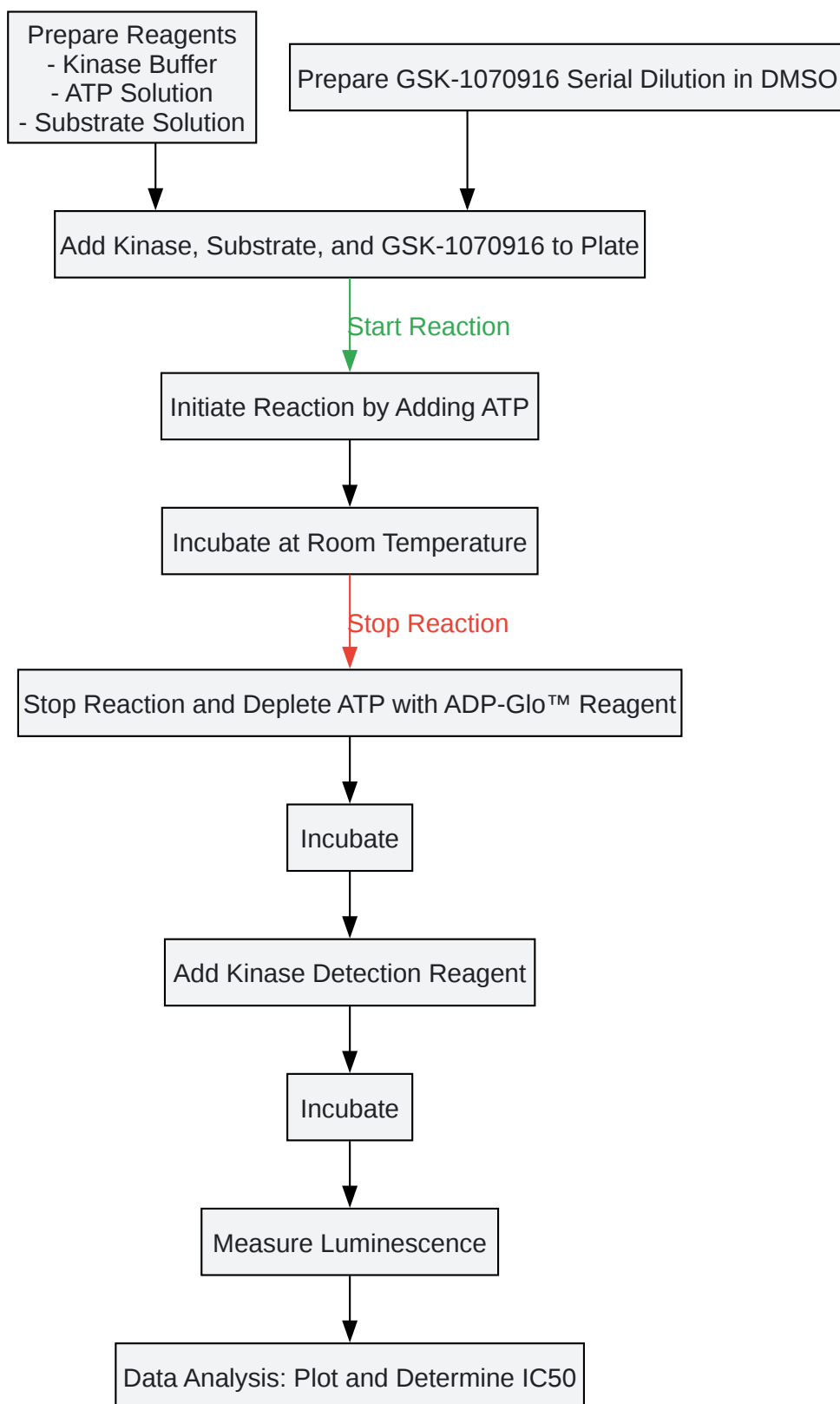
Experimental Protocol: ADP-Glo™ Kinase Assay

This protocol is adapted from commercially available luminescence-based kinase assays, such as the ADP-Glo™ Kinase Assay, which measures kinase activity by quantifying the amount of ADP produced during the enzymatic reaction.[5]

Materials and Reagents

Reagent	Supplier	Catalog Number	Storage Temperature
Recombinant Human Aurora B/INCENP	Varies	Varies	-80°C
Recombinant Human Aurora C/INCENP	Varies	Varies	-80°C
GSK-1070916	Selleck Chemicals	S2725	-20°C
Kemptide (LRRASLG)	Varies	Varies	-20°C
ATP	Varies	Varies	-20°C
ADP-Glo™ Kinase Assay	Promega	V9101	-20°C
Kinase Buffer (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl ₂ , 0.1 mg/ml BSA)	Varies	Varies	4°C
DMSO	Varies	Varies	Room Temperature
384-well white assay plates	Varies	Varies	Room Temperature

Experimental Workflow



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References

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